

# Tinoridine: Experimental Data on Ferroptosis Inhibition

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## Compound Focus: Tinoridine

CAS No.: 24237-54-5

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Aspect	Experimental Findings	Experimental Model
<b>Molecular Target</b>	High binding affinity to Nrf2 protein, identified via molecular docking screening [1] [2].	<i>In silico</i> (Computer-based screening)
<b>Mechanism of Action</b>	Promotes expression and activity of Nrf2; protective effect reversed upon Nrf2 knockdown, confirming Nrf2-dependence [1] [2].	<i>In vitro</i> (Nucleus pulposus cells)
<b>Cellular Effect</b>	Rescued RSL3-induced ferroptosis [1] [2].	<i>In vitro</i> (Nucleus pulposus cells)
<b>In Vivo Efficacy</b>	Attenuated progression of Intervertebral Disc Degeneration (IVDD) in rats [1] [2].	<i>In vivo</i> (Rat model of IVDD)

## Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the key methodologies from the cited studies:

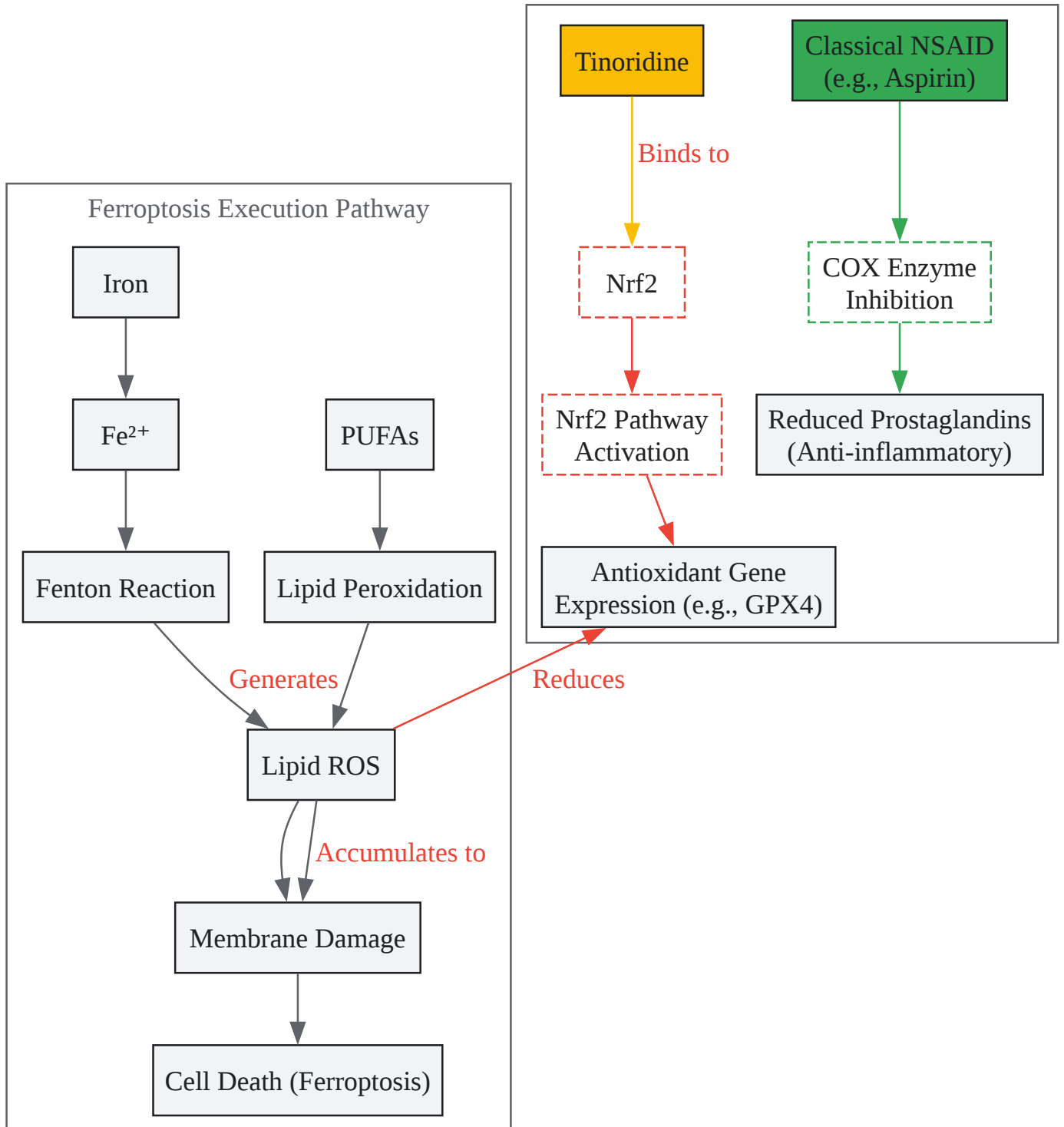
- Molecular Docking Screening:** A library of NSAIDs was screened against the Nrf2 protein using molecular docking to predict binding affinity. **Tinoridine** was identified as a hit compound with a high

predicted binding score [1] [2].

- **In Vitro Ferroptosis Assay:** Ferroptosis was induced in nucleus pulposus (NP) cells using **RSL3** (a known ferroptosis inducer that directly inhibits GPX4). The cells were then treated with **Tinoridine**. Cell viability and key markers of ferroptosis, such as lipid peroxidation, were measured to assess the protective effect of **Tinoridine** [1] [2].
- **Gene Knockdown Validation:** To confirm the specific role of Nrf2 in **Tinoridine**'s mechanism, Nrf2 was knocked down in NP cells (e.g., using siRNA). The loss of the protective effect of **Tinoridine** against RSL3-induced ferroptosis in these Nrf2-deficient cells demonstrated that its action is Nrf2-dependent [1] [2].
- **In Vivo Disease Model:** The efficacy of **Tinoridine** was evaluated in a rat model of intervertebral disc degeneration (IVDD). The progression of disc degeneration was assessed through methods like histopathological analysis (e.g., evaluating disc structure and cellularity) and imaging after **Tinoridine** treatment [1] [2].

## The Ferroptosis Signaling Pathway & NSAID Action

The following diagram illustrates the core pathway of ferroptosis and the proposed unique mechanism of **Tinoridine** compared to a classical NSAID like Aspirin.



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This diagram highlights a key hypothesized difference: while the primary action of classical NSAIDs is anti-inflammatory via COX inhibition, **Tinoridine**'s potential therapeutic benefit in this context is linked to a direct antioxidant mechanism via the Nrf2 pathway [1] [2] [3].

## Research Implications & Data Gaps

The discovery of **Tinoridine**'s ferroptosis-inhibiting property is promising for several reasons:

- **Novel Mechanism:** It suggests a new, non-COX inhibitory mechanism of action for an NSAID, which could lead to therapies with a different side-effect profile [1].
- **Therapeutic Repurposing:** As an existing NSAID, **Tinoridine** could potentially be repurposed for conditions like IVDD where ferroptosis plays a key role, potentially speeding up translational development [1] [2].

However, a comprehensive comparative guide is currently limited by a lack of direct, head-to-head experimental data. Future research should focus on:

- **Systematic Screening:** Testing a broad library of NSAIDs under identical experimental conditions to directly compare their ferroptosis inhibition potency.
- **Broader Models:** Evaluating the effect of **Tinoridine** and other NSAIDs on ferroptosis in different disease models beyond IVDD, such as neurological or renal conditions.
- **In Vivo Comparison:** Conducting direct comparative in vivo studies to rank the efficacy of different NSAIDs in slowing disease progression via ferroptosis inhibition.

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## References

1. Screening of NSAIDs library identifies Tinoridine as a novel ... [pubmed.ncbi.nlm.nih.gov]
2. Screening of NSAIDs library identifies Tinoridine as a novel ... [sciencedirect.com]
3. The effect of aspirin on lumbar degeneration [frontiersin.org]

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